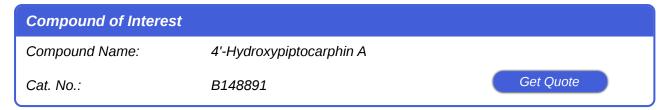


An In-depth Technical Guide to the Chemical Properties of 4'-Hydroxypiptocarphin A

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4'-Hydroxypiptocarphin A is a sesquiterpene lactone, a class of natural products known for a wide range of biological activities. This technical guide provides a comprehensive overview of the known chemical properties of **4'-Hydroxypiptocarphin A**, including its physicochemical characteristics and a foundational understanding of its potential biological context. Due to the limited availability of detailed experimental data in publicly accessible literature, this document also outlines general methodologies for the characterization and analysis of related sesquiterpene lactones, offering a framework for researchers working with this and similar compounds.

Introduction

Sesquiterpene lactones are a diverse group of secondary metabolites found predominantly in plants of the Asteraceae family. Their chemical structures, characterized by a 15-carbon skeleton and a lactone ring, are responsible for their broad spectrum of biological effects, including anti-inflammatory, and cytotoxic activities. **4'-Hydroxypiptocarphin A** belongs to this significant class of compounds. This guide aims to consolidate the available chemical data for **4'-Hydroxypiptocarphin A** and to provide standardized experimental approaches relevant to its study.



Physicochemical Properties

The fundamental physicochemical properties of **4'-Hydroxypiptocarphin A** are summarized below. It is important to note that while some data is available from chemical suppliers, comprehensive experimental values for properties such as melting point and specific solubility are not widely reported in the scientific literature.

Table 1: Physicochemical Properties of 4'-Hydroxypiptocarphin A

Property	Value	Source
Molecular Formula	C21H26O10	[1]
Molecular Weight	438.429 g/mol	[1]
CAS Number	103994-39-4	[1][2]
Purity	95% - 99% (commercially available)	[1]
Storage Temperature	-20°C	

2.1. Solubility

Specific quantitative solubility data for **4'-Hydroxypiptocarphin A** in various organic solvents is not readily available in the literature. However, based on the general properties of sesquiterpene lactones, it is expected to exhibit low solubility in water and higher solubility in polar organic solvents.

- General Solubility Profile of Sesquiterpene Lactones:
 - Water: Generally low to very low solubility.
 - Polar Organic Solvents: Typically soluble in methanol, ethanol, acetone, and ethyl acetate.
 These solvents are commonly used for the extraction of sesquiterpene lactones from plant material.
 - Nonpolar Organic Solvents: Lower solubility is expected in nonpolar solvents like hexane.



Spectroscopic Data

Detailed spectroscopic data (¹H-NMR, ¹³C-NMR, IR, and Mass Spectrometry) for **4'- Hydroxypiptocarphin A** are not available in the searched public domain literature. The following sections outline the expected spectral characteristics based on the known structure of piptocarphin derivatives and general knowledge of sesquiterpene lactones, which can serve as a guide for researchers in the structural elucidation of this compound.

3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a critical tool for the structural determination of organic molecules.

- ¹H-NMR: The proton NMR spectrum is expected to show signals corresponding to olefinic protons, protons on carbon atoms bearing hydroxyl and ester groups, and methyl protons.
- 13C-NMR: The carbon NMR spectrum would reveal signals for carbonyl carbons of the lactone and ester groups, carbons of the double bonds, carbons attached to oxygen, and aliphatic carbons.

3.2. Infrared (IR) Spectroscopy

The IR spectrum of **4'-Hydroxypiptocarphin A** is anticipated to display characteristic absorption bands for its functional groups:

- Hydroxyl group (-OH): A broad absorption band in the region of 3200-3600 cm⁻¹.
- Carbonyl group (C=O) of the y-lactone: A strong absorption band around 1750-1780 cm⁻¹.
- Carbonyl group (C=O) of the ester: A strong absorption band around 1735-1750 cm⁻¹.
- Carbon-carbon double bond (C=C): An absorption band in the region of 1640-1680 cm⁻¹.

3.3. Mass Spectrometry (MS)

Mass spectrometry would provide information on the molecular weight and fragmentation pattern of the molecule. The exact mass measurement would confirm the elemental composition ($C_{21}H_{26}O_{10}$).



Biological Activity and Signaling Pathways

While specific studies on the biological activity of **4'-Hydroxypiptocarphin A** are limited, the broader class of sesquiterpene lactones, particularly those isolated from the Vernonia genus (a close relative of Piptocarpha), have been reported to possess cytotoxic and anti-inflammatory properties.

4.1. Potential Biological Activities

Based on the activities of related compounds, 4'-Hydroxypiptocarphin A may exhibit:

- Cytotoxic Activity: Many sesquiterpene lactones have been shown to be toxic to cancer cell lines.
- Anti-inflammatory Activity: Inhibition of inflammatory pathways is a known characteristic of this class of compounds.

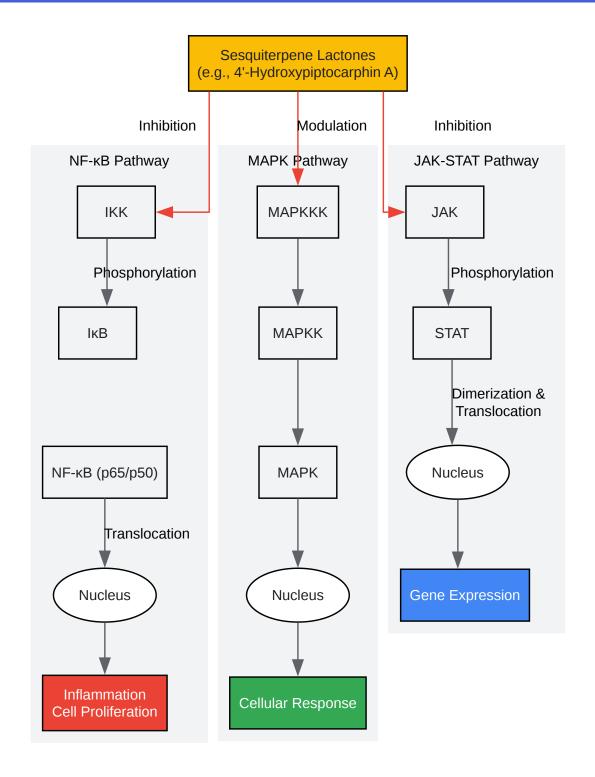
4.2. Potential Signaling Pathway Interactions

Sesquiterpene lactones are known to modulate several key signaling pathways involved in cellular processes like inflammation and cell proliferation. A potential mechanism of action for **4'-Hydroxypiptocarphin A** could involve the modulation of pathways such as:

- NF-kB Signaling Pathway: A central regulator of inflammation and cell survival.
- MAPK Signaling Pathway: Involved in cellular responses to a variety of stimuli.
- JAK-STAT Signaling Pathway: Plays a crucial role in cytokine signaling.

Below is a generalized diagram illustrating the potential interaction of sesquiterpene lactones with these major signaling pathways.





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Caption: Potential modulation of key signaling pathways by sesquiterpene lactones.

Experimental Protocols



Detailed experimental protocols for the isolation and analysis of **4'-Hydroxypiptocarphin A** are not specifically described in the available literature. However, general methods for the extraction, isolation, and analysis of sesquiterpene lactones from plant sources can be adapted.

5.1. General Extraction and Isolation Workflow

The following diagram outlines a typical workflow for the isolation of sesquiterpene lactones from plant material.



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Caption: General workflow for the isolation of sesquiterpene lactones.

5.2. Analytical Methods

- High-Performance Liquid Chromatography (HPLC): A standard method for the analysis and purification of sesquiterpene lactones. A reversed-phase C18 column with a gradient elution of water and acetonitrile or methanol is commonly employed.
- Gas Chromatography-Mass Spectrometry (GC-MS): Can be used for the analysis of less polar and more volatile sesquiterpenes. Derivatization may be necessary for polar compounds.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Essential for the structural elucidation of isolated compounds. 1D (¹H, ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments are typically performed.
- Infrared (IR) Spectroscopy: Used to identify the functional groups present in the molecule.
- Mass Spectrometry (MS): Provides information on the molecular weight and fragmentation pattern, aiding in structural confirmation.

Conclusion



4'-Hydroxypiptocarphin A is a member of the promising class of sesquiterpene lactones. While its fundamental chemical identity is established, a significant gap exists in the public domain regarding its detailed physicochemical properties, spectroscopic data, and biological activity. This technical guide consolidates the available information and provides a framework of generalized experimental protocols that can be applied to further investigate this and related compounds. Further research is warranted to fully characterize **4'-Hydroxypiptocarphin A** and to explore its potential applications in drug discovery and development.

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